

Application Notes and Protocols for Menaquinone-7 (MK-7) Stability Testing

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Compound of Interest

Compound Name: Vitamin K7

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Menaquinone-7 (MK-7), a member of the vitamin K2 family, has garnered significant interest for its role in bone and cardiovascular health.[1][2][3] It is a common ingredient in dietary supplements, often in combination with minerals like calcium and vitamin D3.[1][2] However, MK-7 is susceptible to degradation under various conditions, which can lead to a discrepancy between the labeled and actual content in finished products.[1][2][4] Factors influencing its stability include light, heat, alkaline pH, and the presence of certain excipients, particularly minerals.[1][5][6][7] The purity of the initial MK-7 raw material also plays a crucial role, with higher purity correlating to enhanced stability.[1][2][3][4]

These application notes provide a comprehensive overview of stability testing for various MK-7 formulations. They are intended to guide researchers, scientists, and drug development professionals in designing and executing robust stability studies to ensure the quality, efficacy, and shelf-life of products containing Menaquinone-7.

Factors Affecting Menaquinone-7 Stability

Several factors can influence the stability of MK-7 in different formulations:

- **Purity of Raw Material:** The presence of impurities and cis-isomers in the MK-7 raw material can negatively impact its stability.[1][2] Formulations using highly purified all-trans MK-7

generally exhibit better stability.

- **Presence of Minerals:** Co-formulation with minerals, particularly magnesium oxide and to a lesser extent calcium salts, can significantly promote the degradation of MK-7.[1][6][8][9] This is often attributed to the creation of an alkaline microenvironment.[7][9]
- **Light Exposure:** MK-7 is highly sensitive to light, especially UV radiation, which can lead to rapid degradation and isomerization from the bioactive all-trans form to the less active cis-isomers.[5][10]
- **Temperature:** While thermally stable to some extent, elevated temperatures, especially in accelerated stability studies, can increase the rate of degradation.[5][9]
- **pH:** Alkaline conditions are particularly detrimental to MK-7 stability.[1][7]
- **Oxygen:** While light is a more critical factor, exposure to atmospheric oxygen can also contribute to degradation over time.[5]

Data Presentation: Summary of Stability Data

The following tables summarize quantitative data from stability studies of Menaquinone-7 in various formulations under different storage conditions.

Table 1: Stability of Menaquinone-7 in the Presence of Different Excipients under Normal and Accelerated Conditions

MK-7 Source	Excipient	Storage Condition	Duration	Remaining MK-7 (%)	Reference
Fermentation	Calcium Citrate	25°C / 60% RH	12 months	>90%	[1]
Fermentation	Calcium Carbonate	25°C / 60% RH	12 months	>90%	[1]
Fermentation	L-Arginine	25°C / 60% RH	12 months	<90%	[1]
Fermentation	Magnesium Oxide	25°C / 60% RH	12 months	Significantly <90%	[1]
Synthetic	Calcium Citrate	40°C / 75% RH	6 months	Significantly decreased	[1]
Synthetic	Magnesium Oxide	40°C / 75% RH	6 months	Significantly decreased	[1]
Unprotected	Calcium	25°C	12 months	60%	[6][8]
Unprotected	Calcium	40°C	12 months	29%	[6][8]
Unprotected	Magnesium	25°C	12 months	1%	[6][8]
Microencapsulated	Calcium	25°C	12 months	96%	[6][8]
Microencapsulated	Calcium	40°C	12 months	86%	[6][8]
Microencapsulated	Magnesium	25°C	12 months	92%	[6]
Microencapsulated	Magnesium	40°C	12 months	80%	[6]

Table 2: Influence of Environmental Factors on Menaquinone-7 Stability

Factor	Condition	Duration	Remaining all-trans MK-7 (%)	Reference
Light	Ambient Light	3 days	<1%	[5]
Light	UV Light	< 3 days	Undetectable	[5]
Temperature	4°C (in dark, with oxygen)	8 weeks	~68%	[5]
Temperature	100°C (in dark, with oxygen)	Not specified	Moderately stable	[5]

Experimental Protocols

Protocol 1: Preparation of Formulations for Stability Testing

This protocol outlines the preparation of different MK-7 formulations for stability studies.

1.1. Materials:

- Menaquinone-7 (all-trans, high purity)
- Excipients (e.g., calcium carbonate, magnesium oxide, microcrystalline cellulose, vegetable oil)
- Mortar and pestle or a suitable blender/mixer
- Precision balance
- Capsules (e.g., gelatin or HPMC) or tablet press

1.2. Procedure for Powder Formulations (e.g., for capsules or tablets):

- Accurately weigh the required amount of MK-7 powder and the chosen excipients to achieve the desired final concentration (e.g., 100 µg/g).[2]

- Geometrically mix the MK-7 powder with the excipients to ensure a homogenous blend. Start by mixing the MK-7 with an equal amount of excipient in a mortar and pestle or blender.
- Gradually add the remaining excipients in portions, mixing thoroughly after each addition.
- For encapsulated formulations, fill the blended powder into capsules of the desired size.
- For tableted formulations, the blend may require the addition of binders, glidants, and lubricants before compression.

1.3. Procedure for Oil-Based Formulations:

- Accurately weigh the required amount of MK-7.
- Select a suitable vegetable oil (e.g., olive oil, sunflower oil).
- Gently warm the oil to facilitate the dissolution of MK-7, if necessary. Avoid high temperatures.
- Add the MK-7 to the oil and stir until completely dissolved. A magnetic stirrer can be used for this purpose.
- If for encapsulation, fill the oil solution into soft gelatin capsules.

Protocol 2: Stability Study Design and Execution

This protocol describes the setup and execution of a stability study for MK-7 formulations.

2.1. Materials:

- Prepared MK-7 formulations
- Stability chambers with controlled temperature and relative humidity (RH)
- Light-protective packaging (e.g., amber-colored bottles, opaque containers)

2.2. Procedure:

- Package the prepared MK-7 formulations in the chosen primary packaging. For light sensitivity testing, some samples should be packaged in clear containers.
- Place the packaged samples in stability chambers set to the desired conditions. Common conditions include:
 - Long-term stability: 25°C ± 2°C / 60% RH ± 5% RH[1][2][3]
 - Accelerated stability: 40°C ± 2°C / 75% RH ± 5% RH[1][2][3]
- Define the time points for sample analysis. For long-term studies, this could be 0, 3, 6, 9, 12, 18, 24, and 36 months. For accelerated studies, typical time points are 0, 1, 2, 3, and 6 months.[1]
- At each time point, withdraw samples from the stability chambers and analyze for MK-7 content and purity using a validated analytical method, such as HPLC-UV.

Protocol 3: Quantification of Menaquinone-7 by High-Performance Liquid Chromatography (HPLC)

This protocol provides a general method for the quantification of MK-7 in various formulations. The method should be validated according to ICH guidelines.[11][12]

3.1. Materials and Equipment:

- HPLC system with a UV or Diode Array Detector (DAD)[12][13]
- Reversed-phase C18 or C8 column[11][12]
- MK-7 reference standard
- HPLC-grade solvents (e.g., methanol, ethanol, isopropanol, n-hexane)[12][14]
- Extraction solvents (e.g., a mixture of isopropanol and n-hexane)[14]
- Ultrasonic bath
- Centrifuge

3.2. Sample Preparation:

- Accurately weigh a portion of the formulation equivalent to a known amount of MK-7.
- For solid formulations, add a suitable extraction solvent (e.g., a 2:1 v/v mixture of n-hexane and 2-propanol).[14]
- For oil-based formulations, dissolve the sample in a suitable organic solvent like n-hexane.
- Use an ultrasonic bath to facilitate the extraction of MK-7.[12]
- Centrifuge the mixture to separate the solid excipients.[12]
- Collect the supernatant containing the extracted MK-7.
- Evaporate the solvent under a stream of nitrogen, if necessary, and reconstitute the residue in the mobile phase.
- Filter the final solution through a 0.45 μm syringe filter before injecting it into the HPLC system.

3.3. Chromatographic Conditions (Example):

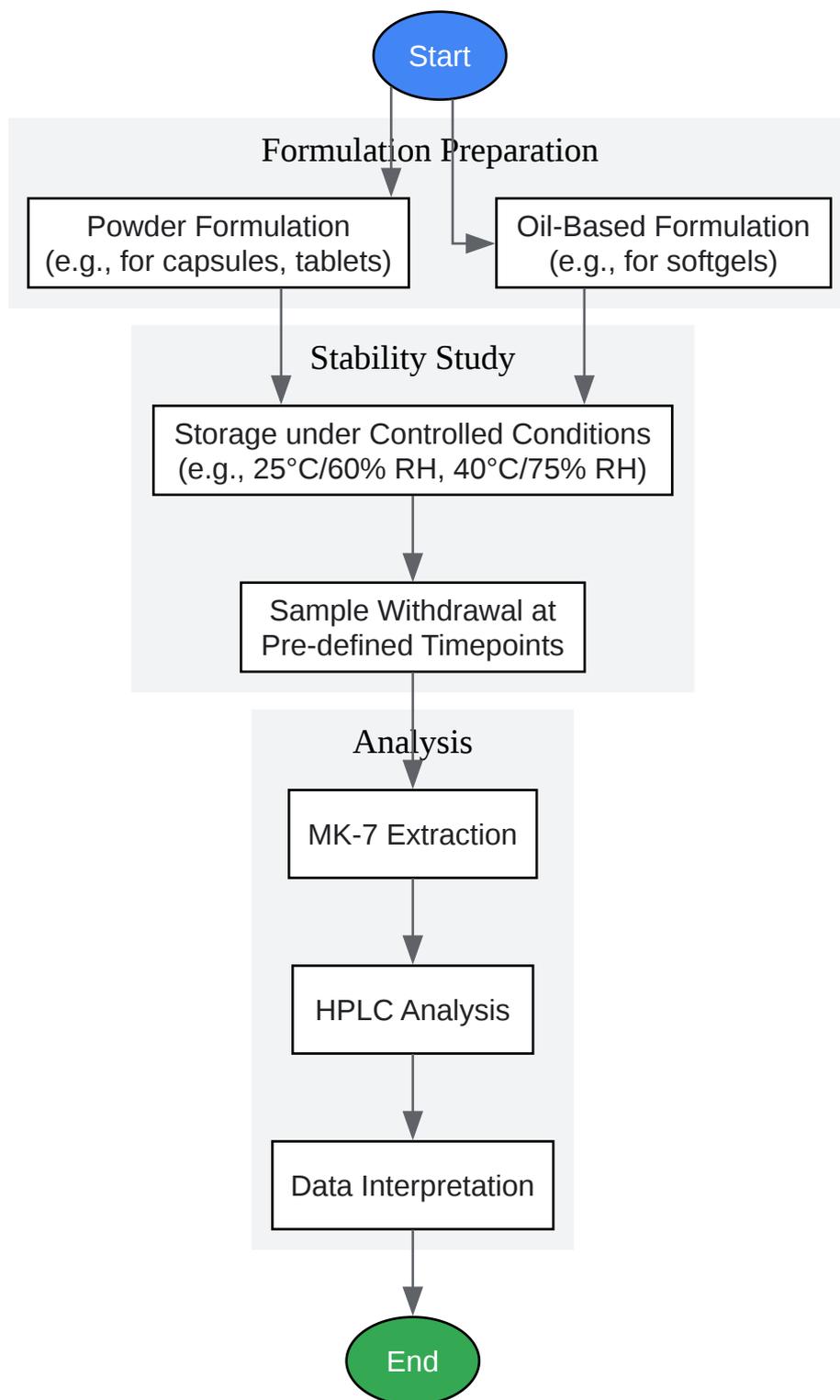
- Column: Reversed-phase C18 (e.g., 250 mm x 4.6 mm, 5 μm)
- Mobile Phase: Isocratic mixture of methanol and ethanol or a gradient of water/methanol and acetonitrile.[12][15]
- Flow Rate: 1.0 - 1.5 mL/min[12][15]
- Detection Wavelength: 248 nm or 268 nm[15][16]
- Column Temperature: 25°C - 35°C[12]
- Injection Volume: 20 μL

3.4. Quantification:

- Prepare a calibration curve using the MK-7 reference standard at different concentrations.

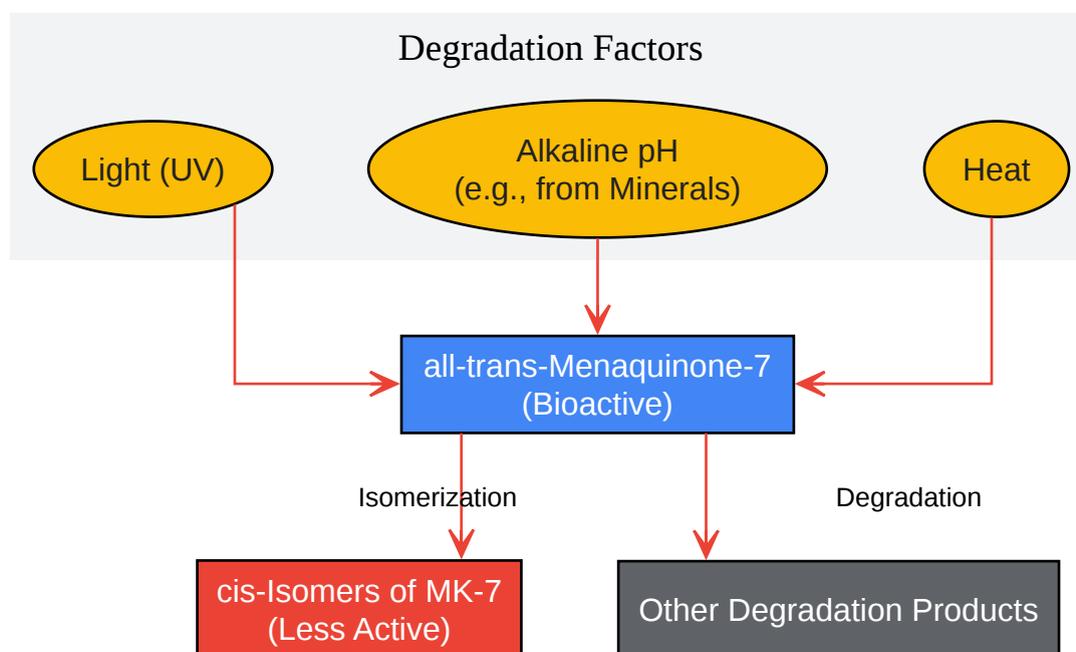
- Inject the prepared samples and standards into the HPLC system.
- Identify and quantify the all-trans MK-7 peak based on its retention time and comparison with the standard.
- Calculate the concentration of MK-7 in the samples using the calibration curve.

Mandatory Visualizations



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Caption: Experimental workflow for MK-7 stability testing.



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Caption: Factors leading to MK-7 degradation.

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References

- 1. Menaquinone 7 Stability of Formulations and Its Relationship with Purity Profile - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Menaquinone 7 Stability of Formulations and Its Relationship with Purity Profile - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Fermentation of Menaquinone-7: The Influence of Environmental Factors and Storage Conditions on the Isomer Profile [mdpi.com]
- 6. suppliesidesj.com [suppliesidesj.com]

- 7. Menaquinone 7 Stability of Formulations and Its Relationship with Purity Profile [mdpi.com]
- 8. Vitamin K2 MK-7: A stability challenge, a market study [nutraingredients.com]
- 9. kingnature.ch [kingnature.ch]
- 10. Analysis of Menaquinone-7 Content and Impurities in Oil and Non-Oil Dietary Supplements - PMC [pmc.ncbi.nlm.nih.gov]
- 11. A Novel Fast HPLC-UV Method for Menaquinone-7 Determination in Fermentation Broth - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. pubs.acs.org [pubs.acs.org]
- 13. mdpi.com [mdpi.com]
- 14. researchgate.net [researchgate.net]
- 15. researchgate.net [researchgate.net]
- 16. researchgate.net [researchgate.net]
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